

A Technical Guide to the Safety and Hazards of 3-(2-Thienyl)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2-Thienyl)aniline

Cat. No.: B1306149

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and hazard information for **3-(2-Thienyl)aniline** (CAS No. 92057-12-0), a compound used in chemical synthesis. The information is compiled from publicly available Safety Data Sheets (SDS) and chemical databases to ensure researchers can handle this substance with the utmost care.

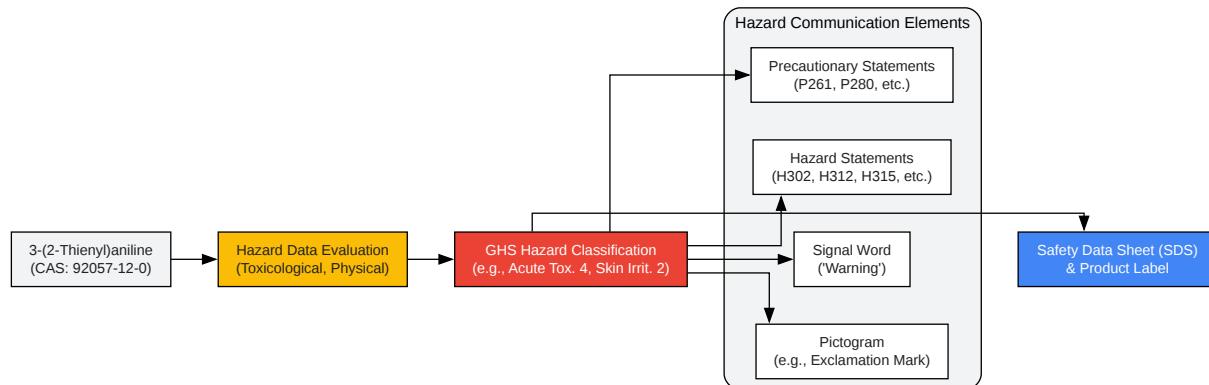
Hazard Identification and GHS Classification

3-(2-Thienyl)aniline is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are related to acute toxicity and irritation.[\[1\]](#)

- GHS Pictogram:
 -  alt text
- Signal Word: Warning[\[1\]](#)[\[2\]](#)
- GHS Hazard Statements:[\[1\]](#)[\[2\]](#)
 - H302: Harmful if swallowed.
 - H312: Harmful in contact with skin.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- GHS Precautionary Statements (selection):[\[2\]](#)[\[3\]](#)
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P270: Do not eat, drink or smoke when using this product.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

The following diagram illustrates the standard workflow for communicating chemical hazards under the GHS framework.



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GHS Hazard Communication Workflow.

Physicochemical and Toxicological Data

Quantitative data extracted from various sources are summarized below. This information is crucial for risk assessment and the design of safe handling procedures.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ NS	[1] [3]
Molecular Weight	175.25 g/mol	[1] [3]
Appearance	Beige solid	[2]
Melting Point	246 °C	[3] [4]
Boiling Point (Predicted)	341.6 ± 25.0 °C	[3] [4]
Density (Predicted)	1.196 ± 0.06 g/cm ³	[3]
pKa (Predicted)	4.09 ± 0.10	[3]

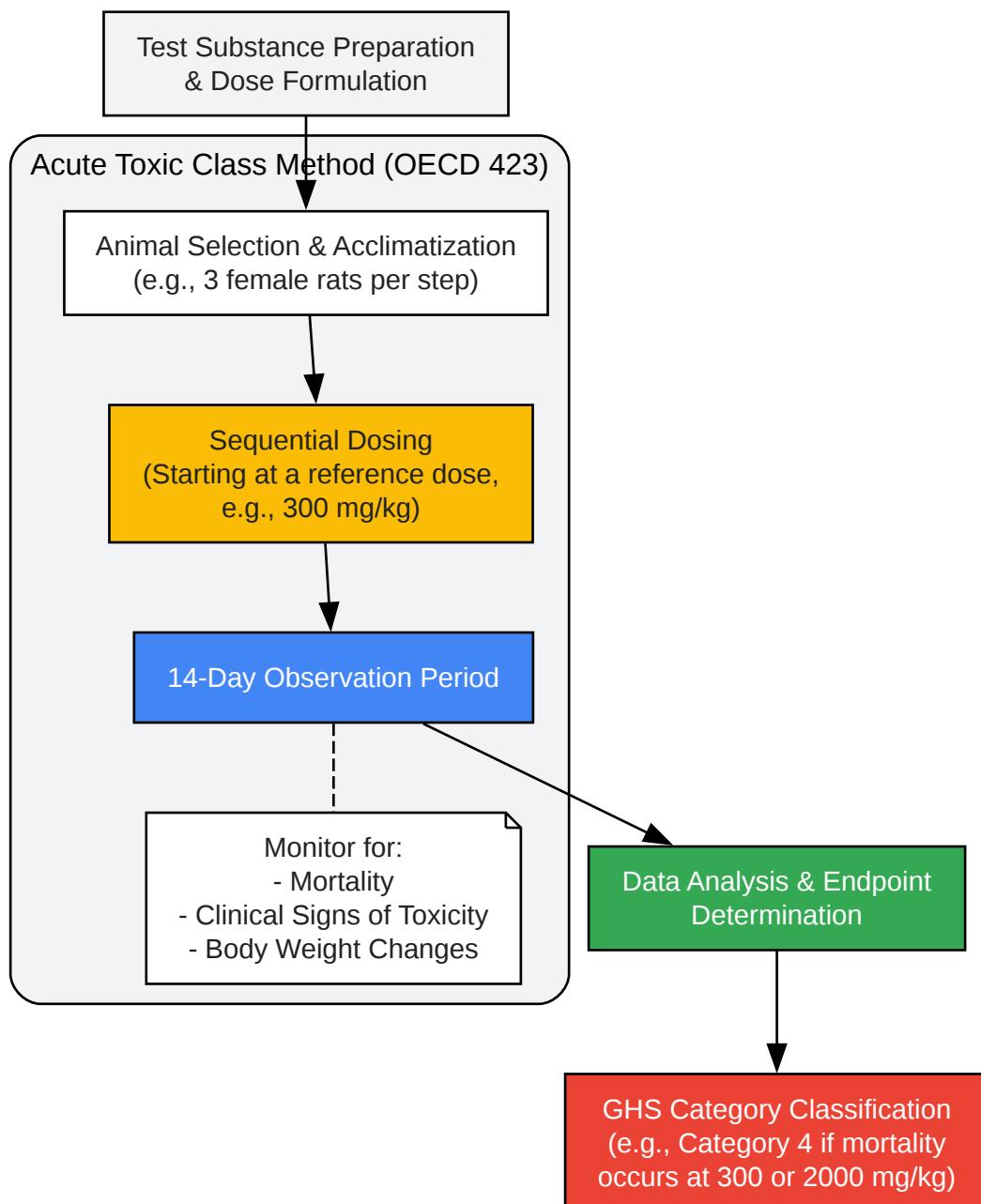
Note: Some physical properties are predicted based on computational models and have not been experimentally verified.

While specific LD50 or LC50 values for **3-(2-Thienyl)aniline** are not readily available in the searched documents, its GHS classification as "Acute Toxicity 4 (Oral, Dermal, Inhalation)" indicates a potential for significant harm.[\[1\]](#) For context, substances in this category generally have oral LD50 values in the range of 300-2000 mg/kg for rats.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3-(2-Thienyl)aniline** are not published in publicly accessible safety documents. However, the hazard classifications are typically derived from standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

The diagram below illustrates a generalized workflow for an acute oral toxicity study (based on OECD Test Guideline 423), which is a common method for determining the hazard classification related to ingestion.



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Generalized workflow for an acute oral toxicity study.

Handling, Storage, and First Aid

Engineering Controls:

- Use only in a well-ventilated area, preferably within a chemical fume hood.

- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate or dust/aerosols are generated, use a NIOSH-approved respirator.

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapor.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and acids.[\[5\]](#)[\[6\]](#)

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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- To cite this document: BenchChem. [A Technical Guide to the Safety and Hazards of 3-(2-Thienyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1306149#3-2-thienyl-aniline-safety-data-sheet-and-hazards>

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